

# Spectrophotometric Analysis of Glimepiride in Pharmaceutical Formulations: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Glimepiride*

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This document provides detailed application notes and protocols for the quantitative determination of **Glimepiride** in pharmaceutical formulations using spectrophotometric methods. These methods are essential for quality control, ensuring the potency and uniformity of the drug product. The protocols described are based on established and validated analytical procedures.

## Introduction

**Glimepiride** is a third-generation sulfonylurea oral hypoglycemic agent used in the management of type 2 diabetes mellitus.[1] It functions by stimulating the release of insulin from pancreatic  $\beta$ -cells and increasing the sensitivity of peripheral tissues to insulin.[2] Accurate and reliable analytical methods are crucial for the routine quality control analysis of **Glimepiride** in its pharmaceutical dosage forms to ensure patient safety and therapeutic efficacy.

Spectrophotometry, particularly in the ultraviolet (UV) and visible regions, offers a simple, cost-effective, and rapid alternative to more complex techniques like high-performance liquid chromatography (HPLC) for the quantification of **Glimepiride**. [3][4][5] These methods are based on the principle that the drug substance absorbs light at a specific wavelength, and the amount of light absorbed is directly proportional to its concentration (Beer-Lambert Law).

## Principle of Spectrophotometric Analysis

The fundamental principle behind the spectrophotometric analysis of **Glimepiride** lies in its ability to absorb ultraviolet radiation due to the presence of chromophores in its molecular structure. By measuring the absorbance of a **Glimepiride** solution at its wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ), the concentration of the drug can be determined. The relationship between absorbance (A), concentration (c), and path length (l) is described by the Beer-Lambert Law:  $A = \epsilon cl$ , where  $\epsilon$  is the molar absorptivity, a constant for a given substance at a specific wavelength.

For visible spectrophotometry, a coloring agent is used to form a colored complex with the drug, which can then be measured in the visible region of the electromagnetic spectrum.[6]

## Experimental Protocols

This section details the protocols for two common spectrophotometric methods for the analysis of **Glimepiride**: Direct UV Spectrophotometry and Visible Spectrophotometry by Ion-Pair Complex Formation.

### Method 1: Direct UV Spectrophotometry

This method involves the direct measurement of UV absorbance of **Glimepiride** in a suitable solvent.

#### 3.1.1. Materials and Reagents

- **Glimepiride** reference standard
- Methanol (Analytical Grade)[1]
- Chloroform (Analytical Grade)[3]
- Sodium Hydroxide (0.1 M)[7]
- Ethanol (96%)[5]
- Volumetric flasks

- Pipettes
- UV-Visible Spectrophotometer with 1 cm quartz cells

### 3.1.2. Preparation of Standard Stock Solution

- Accurately weigh 10 mg of **Glimepiride** reference standard.[\[3\]](#)
- Transfer it to a 100 mL volumetric flask.
- Dissolve and make up the volume to the mark with the chosen solvent (e.g., methanol, chloroform, or 0.1 M NaOH) to obtain a concentration of 100 µg/mL.[\[3\]](#)[\[7\]](#)

### 3.1.3. Preparation of Calibration Curve

- From the standard stock solution, prepare a series of dilutions ranging from 2 to 32 µg/mL by transferring appropriate aliquots into separate 10 mL volumetric flasks and diluting with the solvent.[\[1\]](#)
- Scan each solution in the UV range (e.g., 200-400 nm) to determine the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ).[\[3\]](#)
- Measure the absorbance of each dilution at the determined  $\lambda_{\text{max}}$  against a solvent blank.
- Plot a calibration curve of absorbance versus concentration.

### 3.1.4. Preparation of Sample Solution (from Tablets)

- Weigh and finely powder 20 **Glimepiride** tablets.[\[1\]](#)[\[3\]](#)
- Accurately weigh a portion of the powder equivalent to 10 mg of **Glimepiride** and transfer it to a 100 mL volumetric flask.[\[1\]](#)[\[3\]](#)
- Add about 70 mL of the solvent and sonicate for 15 minutes to ensure complete dissolution of the drug.
- Make up the volume to 100 mL with the solvent and mix well.

- Filter the solution through a suitable filter paper (e.g., Whatman No. 41).[1]
- Dilute the filtrate with the solvent to obtain a final concentration within the linearity range of the calibration curve.
- Measure the absorbance of the sample solution at the  $\lambda_{\text{max}}$  against the solvent blank.
- Determine the concentration of **Glimepiride** in the sample solution from the calibration curve.

## Method 2: Visible Spectrophotometry by Ion-Pair Complex Formation

This method is based on the formation of a colored complex between **Glimepiride** and a dye, which is then extracted into an organic solvent for measurement.

### 3.2.1. Materials and Reagents

- **Glimepiride** reference standard
- Methylene Blue (0.025% w/v in phosphate buffer pH 8.0)[6]
- Safranin (0.05% w/v in phosphate buffer pH 7.4)[6]
- Bromothymol Blue (BTB)[8]
- Chloroform (Analytical Grade)[6]
- Phosphate buffer solutions (pH 7.4 and 8.0)
- Separating funnels
- Volumetric flasks
- Pipettes
- UV-Visible Spectrophotometer with 1 cm glass cells

### 3.2.2. Preparation of Standard Stock Solution

- Prepare a standard stock solution of **Glimepiride** in chloroform with a concentration of 100 µg/mL as described in section 3.1.2.[\[6\]](#)

### 3.2.3. Experimental Procedure (using Methylene Blue)

- In a series of separating funnels, add aliquots of the standard **Glimepiride** solution to obtain concentrations ranging from 15-50 µg/mL.[\[6\]](#)
- To each separating funnel, add 10 mL of Methylene Blue solution.[\[6\]](#)
- Shake the mixture for a few minutes and allow the layers to separate.
- Collect the colored chloroform layer.
- Measure the absorbance of the chloroform layer at 652 nm against a reagent blank.[\[6\]](#)
- Plot a calibration curve of absorbance versus concentration.
- Prepare the sample solution as described in section 3.1.4, using chloroform as the solvent.
- Treat the sample solution in the same manner as the standard solutions and measure its absorbance.
- Determine the concentration of **Glimepiride** from the calibration curve.

## Data Presentation

The quantitative data from various spectrophotometric methods for **Glimepiride** analysis are summarized in the tables below for easy comparison.

Table 1: UV Spectrophotometric Methods for **Glimepiride** Analysis

Solvent	$\lambda_{\text{max}}$ (nm)	Linearity Range ( $\mu\text{g/mL}$ )	Correlation Coefficient ( $r^2$ )	Reference
Chloroform	249	5-30	0.9997	[3]
Methanol	226	2-32	-	[1]
0.1 M NaOH	235, 233, 237	7-180	0.9989	[7]
96% Ethanol	231	0.5-22	0.999	[5]
Acetonitrile	-	2-10	-	[2]
Dimethylformamide	263.3-268.2	1.00-500.00	-	[9]

Table 2: Visible Spectrophotometric Methods for **Glimepiride** Analysis

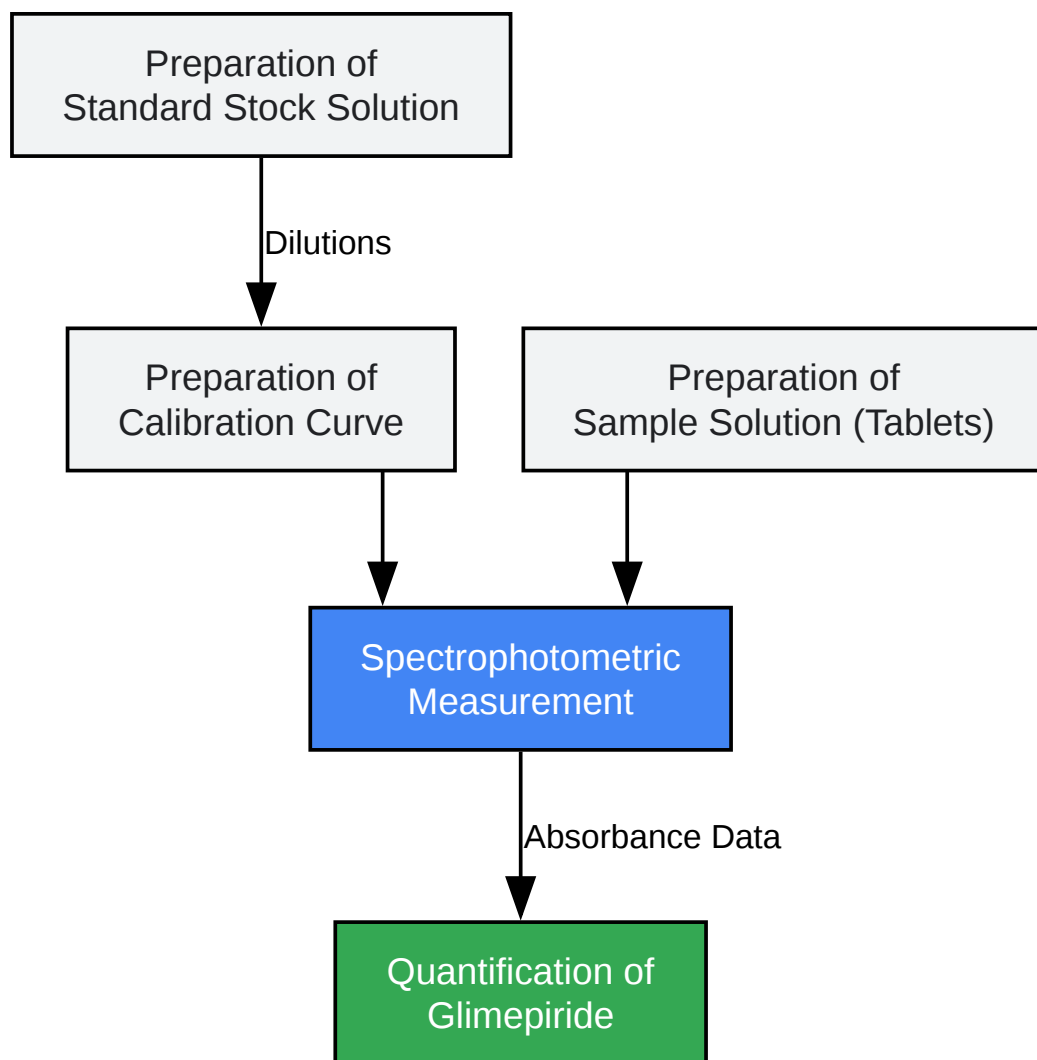
Reagent	$\lambda_{\text{max}}$ (nm)	Linearity Range ( $\mu\text{g/mL}$ )	Method	Reference
Methylene Blue	652	15-50	Ion-Pair Complexation	[6]
Safranine	536	10-80	Ion-Pair Complexation	[6]
1,10 Phenanthroline	470	0.8-8.0	Oxidation	[10]
Bromothymol Blue	412	2.453 - 49.062	Ion-Pair Complexation	[8]

Table 3: Validation Parameters for a UV Spectrophotometric Method in Chloroform

Parameter	Result
Linearity Range	5-30 µg/mL
Correlation Coefficient (r <sup>2</sup> )	0.999732
Molar Absorptivity	8491 L mol <sup>-1</sup> cm <sup>-1</sup>
Limit of Detection (LOD)	0.4 µg/mL
Limit of Quantification (LOQ)	1.2 µg/mL
Accuracy (% Recovery)	98 - 102%
Precision (%RSD)	< 2%

Source: Data compiled from a representative study.[3][11]

## Visualizations



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Caption: Experimental workflow for spectrophotometric analysis of **Glimepiride**.



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Caption: Principle of spectrophotometric measurement based on Beer-Lambert Law.



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## References

- 1. tsijournals.com [tsijournals.com]
- 2. Spectroscopic Determination of Glimepiride and Linagliptin in Combined Synthetic Blends - Journal of Young Pharmacists [jyoungpharm.org]
- 3. globalresearchonline.net [globalresearchonline.net]
- 4. scielo.br [scielo.br]
- 5. An ultraviolet-spectrophotometric method for the determination of glimepiride in solid dosage forms - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. asianpubs.org [asianpubs.org]
- 7. chemrj.org [chemrj.org]
- 8. rjptonline.org [rjptonline.org]
- 9. Analysis of glimepiride by using derivative UV spectrophotometric method - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Spectrophotometric determination of an antidiabetic drug glimepiride bulk and pharmaceutical formulations | International Journal of Development Research (IJDR) [journalijdr.com]
- 11. journals.indexcopernicus.com [journals.indexcopernicus.com]
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